

Application of Fenthion in Controlling Fruit Flies in Orchards: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenthion*

Cat. No.: *B1672539*

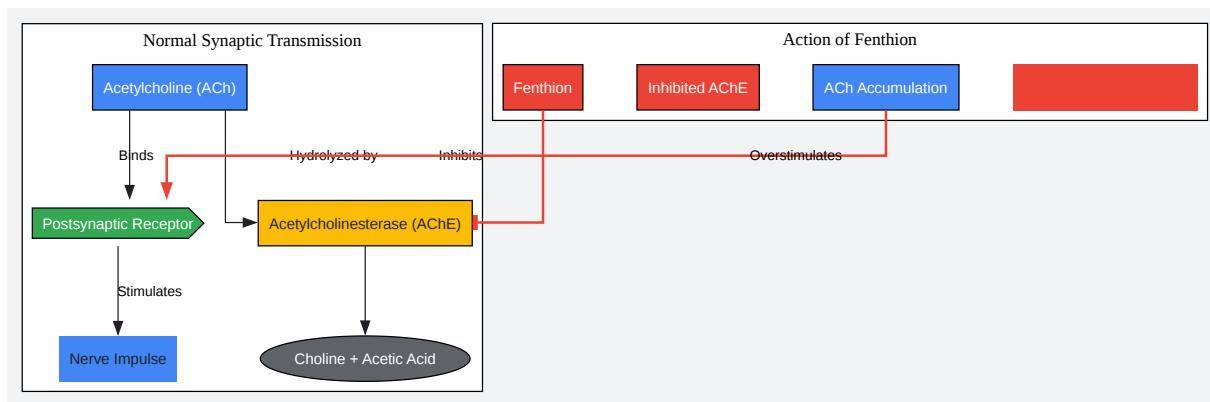
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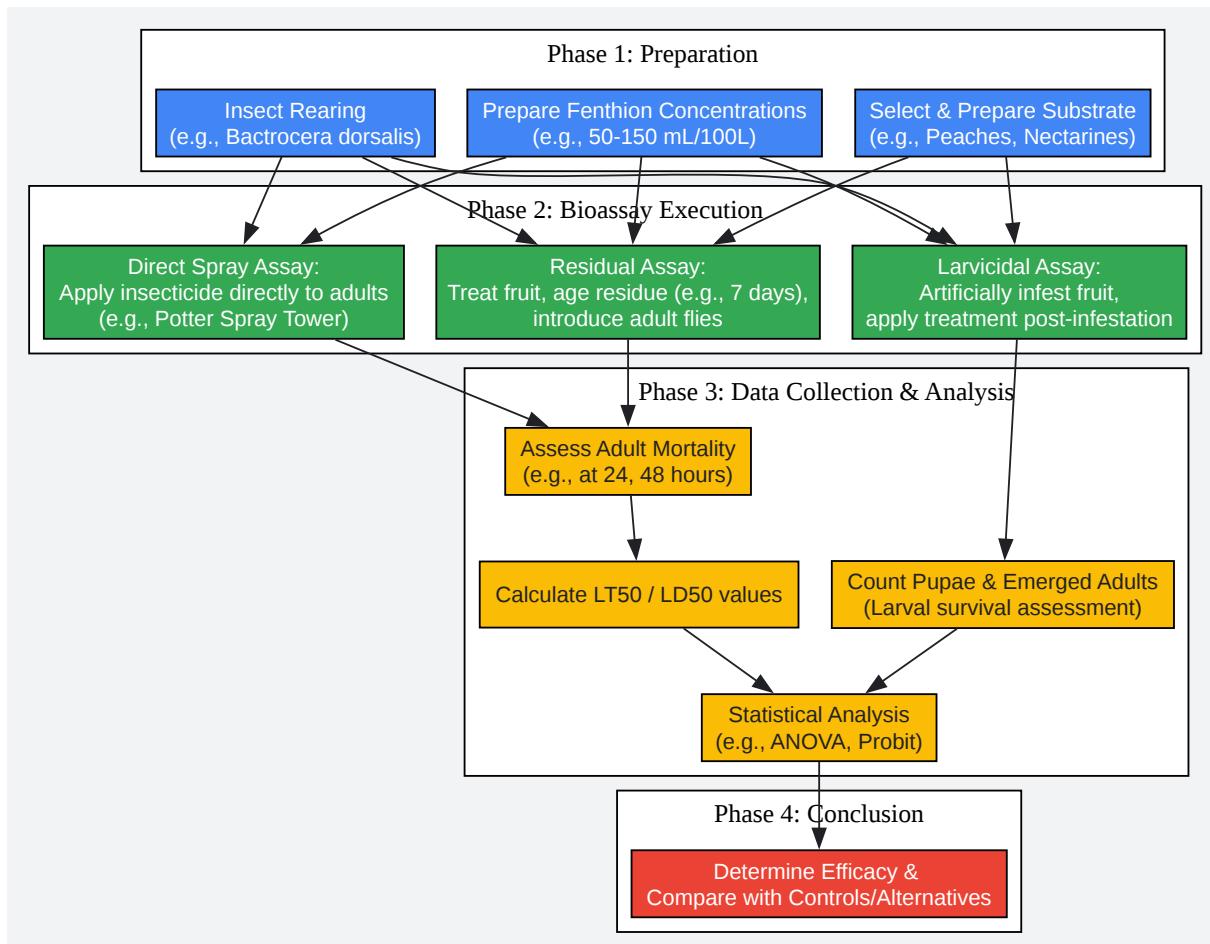
Introduction

Fenthion is an organothiophosphate insecticide that has been historically utilized for the control of a wide range of sucking and chewing pests, including fruit flies (Diptera: Tephritidae), which are significant economic pests in fruit orchards worldwide.^{[1][2][3]} It functions as a contact and stomach poison with respiratory action.^[1] Due to its efficacy against both adult flies and, in some cases, larvae within the fruit, it has been a tool in integrated pest management (IPM) programs.^{[4][5]} However, due to concerns regarding toxicity and environmental impact, the use of **fenthion** has been restricted or discontinued in many regions, making it critical for researchers to understand its application and efficacy in the context of developing alternatives.^{[3][6][7]} These notes provide detailed protocols and data related to its use for scientific and research purposes.

Mechanism of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, **fenthion**'s mode of action is the inhibition of the enzyme acetylcholinesterase (AChE).^{[1][2][8]} In a normal cholinergic synapse, the neurotransmitter acetylcholine (ACh) is released into the synaptic cleft, binds to postsynaptic receptors to propagate a nerve impulse, and is then rapidly hydrolyzed into choline and acetic acid by AChE. This breakdown terminates the signal. **Fenthion** irreversibly binds to the active site of AChE, inactivating the enzyme.^{[8][9]} This leads to an accumulation of ACh in the synapse, causing continuous and excessive stimulation of postsynaptic receptors, resulting in nerve function disruption, paralysis, and ultimately, the death of the insect.^{[3][8]}



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